

Structural Profiling & Crystallographic Characterization: 2-(Pyrimidin-5-yl)cyclohexan-1-one

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Compound of Interest

Compound Name:	2-(Pyrimidin-5-yl)cyclohexan-1-one
CAS No.:	124034-95-3
Cat. No.:	B2698624

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Executive Summary & Significance

2-(Pyrimidin-5-yl)cyclohexan-1-one represents a critical pharmacophore in modern drug discovery, particularly in the development of type II kinase inhibitors and CDK antagonists. Unlike its carbocyclic analog (2-phenylcyclohexanone), the incorporation of the electron-deficient pyrimidine ring introduces unique electrostatic vectors and hydrogen bond acceptor capabilities essential for hinge-region binding in protein active sites.

This guide provides a comparative structural analysis, benchmarking the pyrimidinyl derivative against the standard 2-phenylcyclohexanone. It details the crystallographic tendencies, conformational preferences, and experimental protocols required to isolate and characterize this intermediate.

Comparative Structural Analysis

To understand the "performance" of this molecule in a solid-state or bioactive context, it must be compared to its nearest isostere: 2-Phenylcyclohexanone. The substitution of the phenyl ring with a pyrimidine moiety alters the steric and electronic landscape significantly.

Table 1: Structural & Electronic Comparison

Feature	2-(Pyrimidin-5-yl)cyclohexan-1-one	2-Phenylcyclohexanone (Benchmark)	Impact on Crystallography
Ring Electronics	-deficient (Electron withdrawing)	-neutral/rich	Pyrimidine promotes dipole-driven stacking; Phenyl promotes edge-to-face -stacking.
C-X Bond Lengths	C-N: ~1.34 Å (shorter)	C-C: ~1.39 Å	Pyrimidine ring is slightly more compact, affecting unit cell density.
Dipole Moment	High (Vector towards N atoms)	Low	Stronger intermolecular dipole alignment in the pyrimidine derivative.
H-Bond Capability	2 Acceptors (N1, N3)	None	Pyrimidine N atoms can form specific solvates (e.g., with water/alcohols) or intermolecular contacts.
Conformation	Equatorial Preference (Dominant)	Equatorial Preference (Dominant)	Both avoid 1,3-diaxial strain, but pyrimidine's N-lone pairs reduce steric clash compared to phenyl C-H.

Conformational "Performance"

The critical structural metric for 2-substituted cyclohexanones is the Axial vs. Equatorial equilibrium.^[1]

- **Steric Dominance:** Like the phenyl group (A-value ~2.8 kcal/mol), the pyrimidin-5-yl group is bulky and strongly prefers the equatorial position to avoid destabilizing 1,3-diaxial interactions with the cyclohexanone ring protons.
- **Electronic Modulation:** The dipole of the carbonyl group (C=O) and the pyrimidine ring can interact. In the crystal lattice, the molecule will adopt the lowest energy conformation (Equatorial) unless specific crystal packing forces (like H-bonding to a solvent) stabilize the Axial form.

Experimental Protocols

A. Synthesis: Palladium-Catalyzed -Arylation

Direct access to the crystal structure requires high-purity material. The most robust method utilizes Pd-catalyzed cross-coupling, avoiding the harsh conditions of nucleophilic aromatic substitution.

Reagents:

- Cyclohexanone (1.2 equiv)
- 5-Bromopyrimidine (1.0 equiv)
- Catalyst:
/ XPhos or BINAP
- Base: NaOtBu or
- Solvent: Toluene or 1,4-Dioxane (Anhydrous)

Step-by-Step Workflow:

- **Catalyst Pre-activation:** Charge the reaction vessel with

(1-2 mol%) and Ligand (2-4 mol%) under

. Add solvent and stir for 10 min.

- Enolate Formation: In a separate flask, generate the enolate of cyclohexanone using NaOtBu at 0°C, or add the base directly to the reaction mixture if using weak bases like phosphate.
- Coupling: Add 5-bromopyrimidine and the ketone/base mixture to the catalyst.
- Heating: Heat to 80-100°C for 12-16 hours. Monitor by LC-MS for the product mass ().
- Purification: Quench with , extract with EtOAc. Purify via silica gel chromatography (Gradient: 0-40% EtOAc in Hexanes). The pyrimidine makes the product more polar than the phenyl analog.

B. Crystallization Protocol (Slow Evaporation)

The pyrimidine ring increases polarity, making "oiling out" a risk. A dual-solvent system is recommended.

- Dissolution: Dissolve 50 mg of purified compound in a minimum amount of Ethyl Acetate (approx. 0.5 - 1.0 mL).[2] Ensure complete dissolution; filter through a 0.2 PTFE filter if any particulate remains.
- Antisolvent Addition: Carefully layer n-Heptane or Hexane (approx. 2.0 mL) on top of the solution. Do not mix.
- Evaporation: Cover the vial with parafilm and poke 2-3 small holes. Allow to stand at room temperature (20-25°C) in a vibration-free zone.
- Harvesting: Crystals should form at the interface within 2-5 days. If an oil forms, scratch the side of the vial with a glass rod to induce nucleation.

Visualization of Structural Dynamics

Diagram 1: Synthesis & Crystallization Workflow

This flowchart outlines the critical path from raw materials to diffraction-quality crystals.

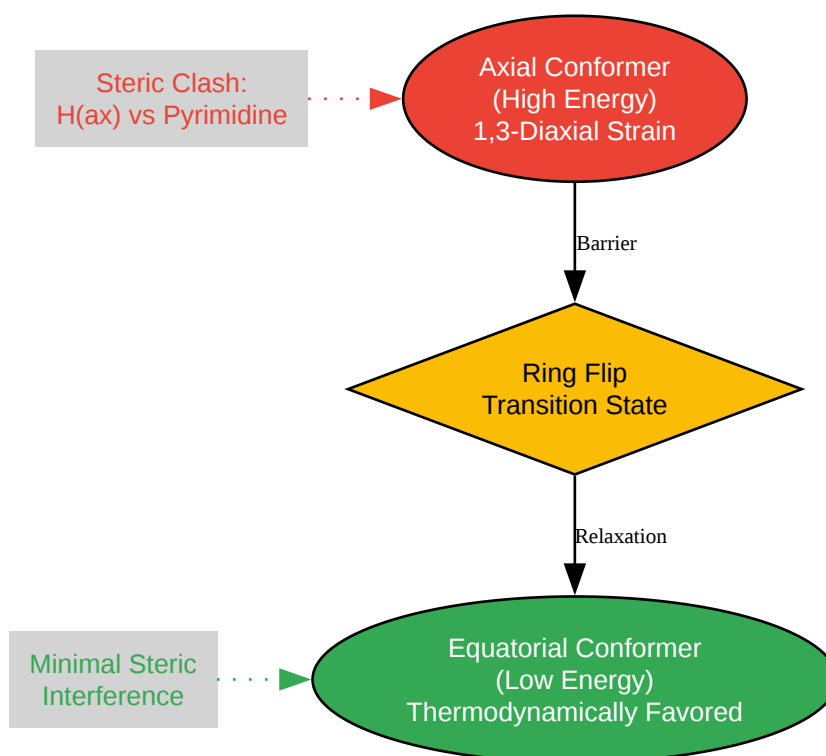


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Caption: Optimized workflow for synthesizing and crystallizing 2-(pyrimidin-5-yl)cyclohexanone.

Diagram 2: Conformational Equilibrium

This diagram illustrates the thermodynamic preference for the equatorial conformer, which is the expected form in the crystal lattice.



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Caption: Thermodynamic equilibrium favoring the equatorial conformer, minimizing 1,3-diaxial interactions.

References

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